

Application Notes and Protocols for Triphenyltin as a Fungicide in Agriculture

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Compound of Interest

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These application notes provide a comprehensive overview of **Triphenyltin** (TPT), specifically **Triphenyltin Hydroxide** (TPTH), as a non-systemic foliar fungicide. This document details its mechanism of action, agricultural applications, and includes standardized protocols for efficacy evaluation.

Application Notes

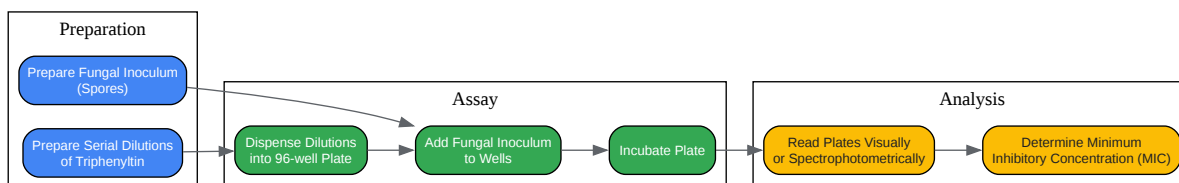
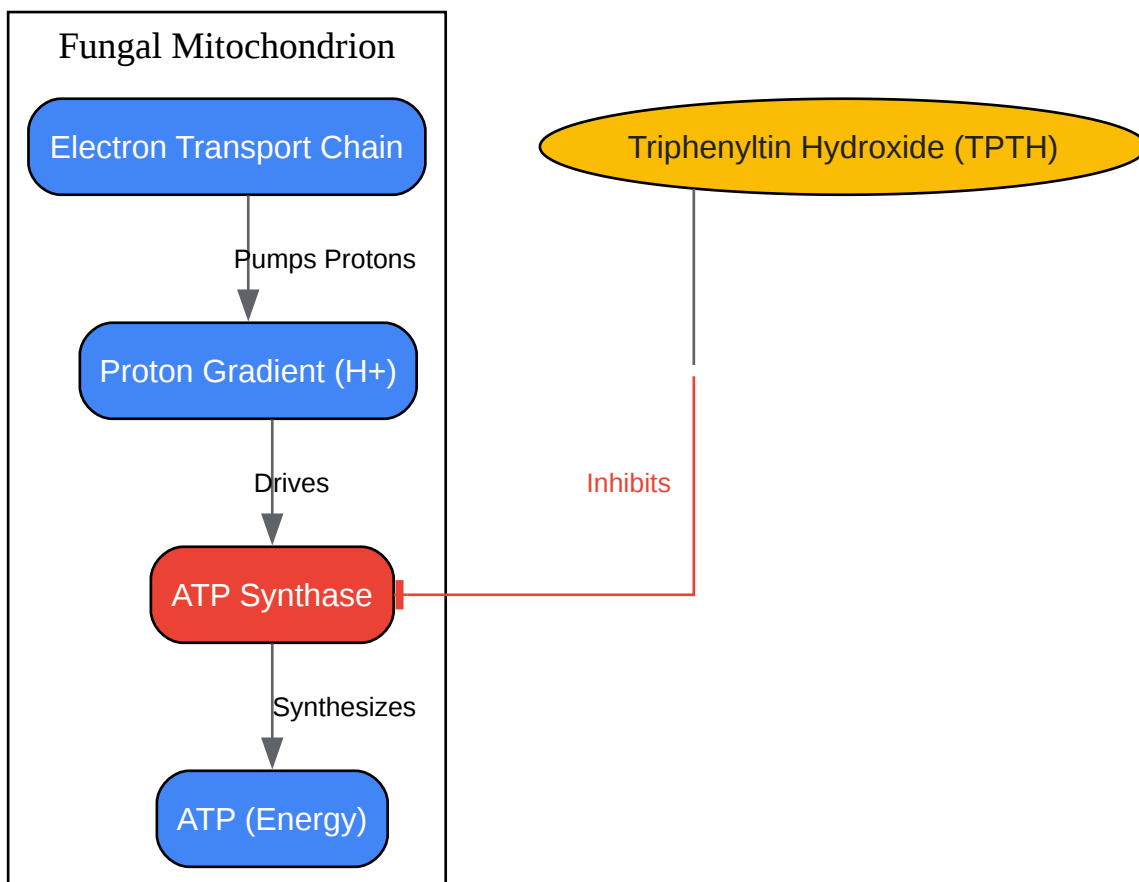
1.1. Introduction

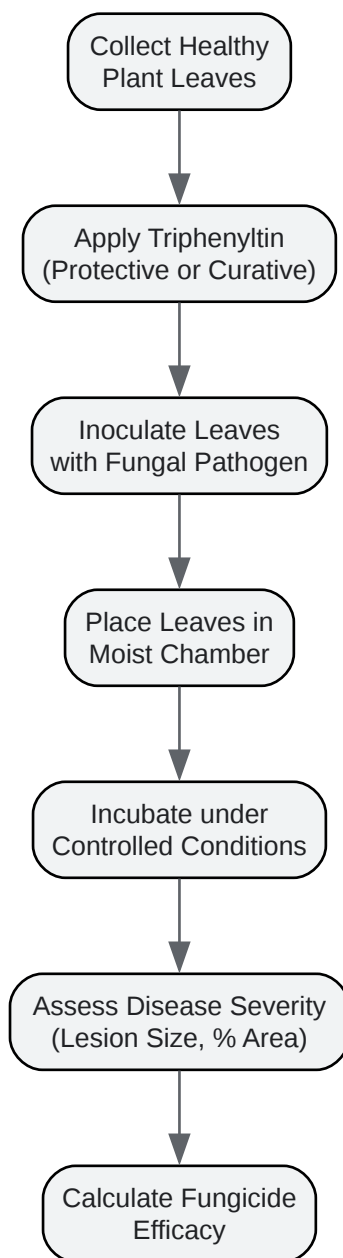
Triphenyltin hydroxide (TPTH), also known as fentin hydroxide, is an organotin compound that has been utilized in agriculture as a non-systemic, foliar fungicide.^{[1][2][3][4]} It provides protective action against a range of fungal pathogens on various crops.^{[1][2][3]} TPTH is classified as a Restricted Use Pesticide (RUP) in many regions, including the United States, with its use limited to specific crops.^{[1][3]}

1.2. Mechanism of Action

TPTH is categorized as a Fungicide Resistance Action Committee (FRAC) Code 30 fungicide.^{[1][2][3]} Its primary mode of action is the inhibition of oxidative phosphorylation in fungal mitochondria.^{[1][2][3][4]} Specifically, TPTH targets and inhibits the activity of ATP synthase, an enzyme crucial for the production of adenosine triphosphate (ATP).^{[1][2][3][4]} By disrupting the

synthesis of ATP, the primary energy currency of the cell, TPTH effectively halts fungal growth and respiration.[1][2][3][4]





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